

Technical Support Center: Entellan Viscosity Adjustment

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Compound of Interest

Compound Name: *Entellan*
CAS No.: *109223-77-0*
Cat. No.: *B012768*

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Welcome to the Technical Support Center for **Entellan** mounting medium. This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals optimize the viscosity of **Entellan** for various tissue types and experimental needs.

Frequently Asked Questions (FAQs)

Q1: What is the standard viscosity of **Entellan**?

A1: The viscosity of **Entellan** varies depending on the specific formulation. "**Entellan** new" has a viscosity range of 250-600 mPa·s, while the classic "**Entellan**" formulation has a lower viscosity of 60-100 mPa·s.^{[1][2]} A third formulation, "**Entellan** new for cover slipper," is specifically designed for automated systems with a viscosity of 500-600 mPa·s.

Q2: Why is adjusting the viscosity of **Entellan** important?

A2: Adjusting the viscosity of **Entellan** is crucial for achieving high-quality, artifact-free slide preparations. The optimal viscosity depends on the thickness and type of the tissue section.

Improper viscosity can lead to issues such as the formation of air bubbles, uneven spreading of the mounting medium, and retraction from the edges of the coverslip.[\[3\]](#)[\[4\]](#)

Q3: How can I adjust the viscosity of **Entellan**?

A3: If **Entellan** becomes too viscous, it can be thinned by adding a small amount of xylene.[\[5\]](#) It is important to add the xylene incrementally and mix thoroughly until the desired consistency is achieved.

Q4: What are the ideal characteristics of a mounting medium like **Entellan**?

A4: An ideal mounting medium should be colorless, transparent, and have a refractive index close to that of glass (approximately 1.5) to ensure optical clarity. It should not cause the stain to fade or diffuse, should harden relatively quickly without shrinking or cracking, and should protect the tissue section from physical damage and chemical changes over time.[\[3\]](#)[\[6\]](#)[\[7\]](#)

Troubleshooting Guide

This section addresses common problems encountered during the mounting process related to **Entellan** viscosity.

Problem	Possible Cause	Suggested Solution
Air bubbles under the coverslip	High Viscosity: The mounting medium is too thick to flow evenly and displace all the air.	Add a small amount of xylene to the Entellan to lower its viscosity. Mix well before application. A lower viscosity medium is less likely to trap air. [8]
Incorrect Coverslipping Technique: Placing the coverslip down flat can trap air.	Place one edge of the coverslip onto the slide first and slowly lower the other side at an angle to allow air to escape. [9] [10]	
Mounting medium retraction from the coverslip edges	Low Viscosity: The mounting medium is too thin and pulls back from the edges as it dries.	Allow the thinned Entellan to thicken slightly by leaving the cap loosely open in a fume hood for a short period, monitoring the consistency. For certain applications, a higher viscosity may be necessary to prevent retraction. [3] [4]
Insufficient Amount of Medium: Not enough mounting medium was applied to fill the space under the coverslip.	Apply a sufficient amount of Entellan to ensure the entire area under the coverslip will be filled. [3]	
Difficulty mounting thick tissue sections	Low Viscosity: A thin mounting medium may not adequately infiltrate and support a thick tissue section, potentially leading to air gaps.	Use Entellan with its standard, higher viscosity or a slightly thickened formulation to ensure complete embedding of the tissue.
Uneven spreading of mounting medium	Inconsistent Viscosity: The Entellan has not been mixed thoroughly after adjusting with xylene.	Ensure the Entellan and xylene are completely mixed to a homogenous consistency before application.

Experimental Protocols

Protocol for Adjusting Entellan Viscosity

This protocol provides a general guideline for thinning **Entellan** with xylene. The exact ratios may need to be optimized based on your specific tissue type and environmental conditions (e.g., temperature and humidity).

Materials:

- **Entellan** mounting medium
- Xylene (histology grade)
- Glass stirring rod or small magnetic stirrer
- Beaker or small glass container
- Transfer pipettes

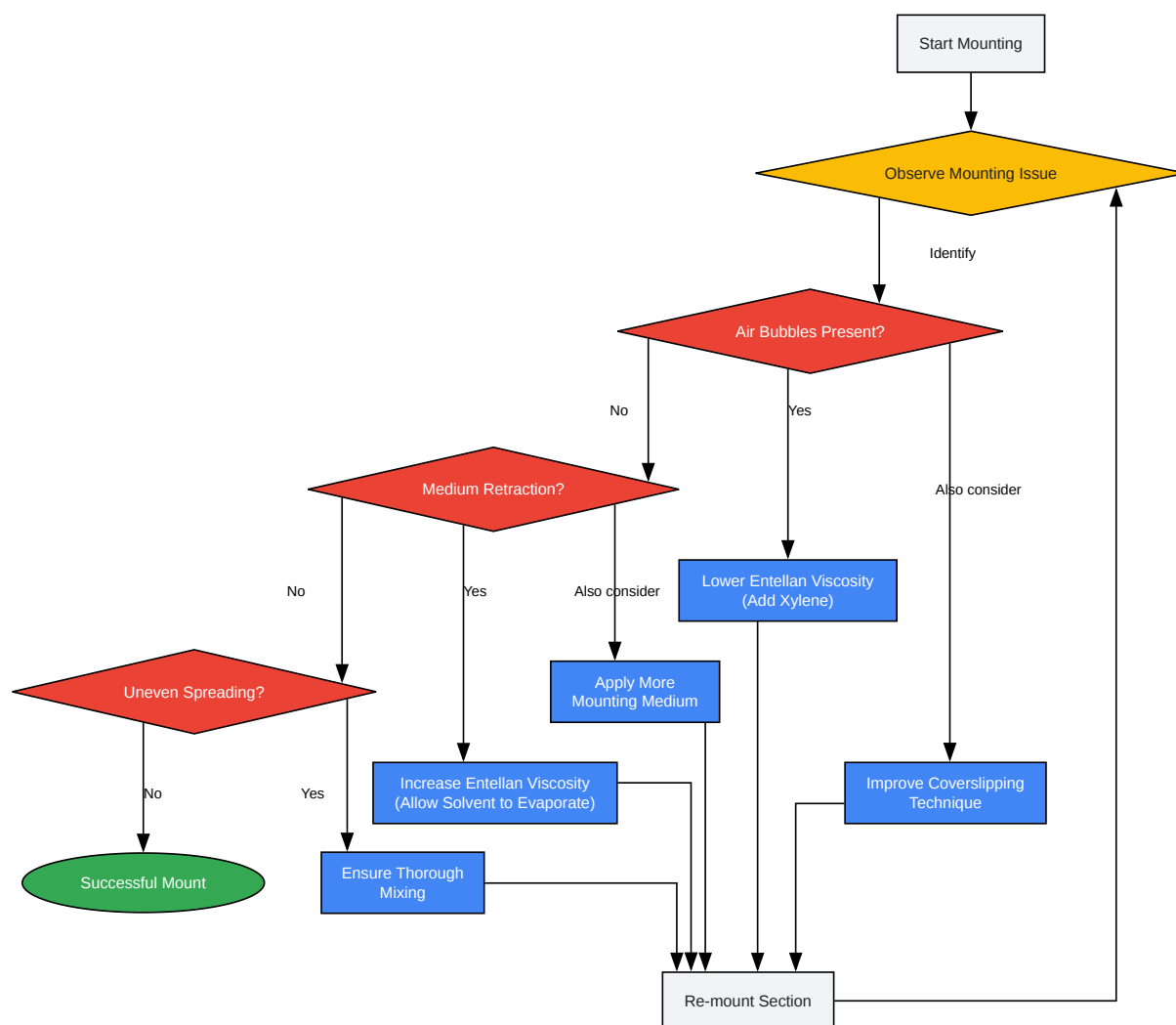
Procedure:

- Dispense a required amount of **Entellan** into a clean, dry glass container.
- Using a clean transfer pipette, add a small, measured amount of xylene to the **Entellan**. As a starting point, consider a 10:1 ratio of **Entellan** to xylene.
- Thoroughly mix the solution using a glass stirring rod or a magnetic stirrer until the viscosity is uniform. Avoid vigorous mixing that can introduce air bubbles.
- Visually inspect the viscosity. It should be fluid enough to flow easily but not so thin that it becomes watery.
- Perform a test mount on a blank slide to check the spreading characteristics.
- If the medium is still too thick, add more xylene in small increments, mixing and testing after each addition until the desired viscosity is achieved.
- Record the final ratio of **Entellan** to xylene for reproducible results in future experiments.

Safety Precaution: Both **Entellan** and xylene are flammable and harmful. All procedures should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses) must be worn.^[1]

Visualizing Experimental Workflows

Logical Flow for Troubleshooting Mounting Issues



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Caption: Troubleshooting workflow for common **Entellan** mounting issues.

General Histological Staining and Mounting Workflow



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Caption: Standard workflow for paraffin-embedded tissue staining and mounting.

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